

Personal protective equipment for handling az12253801

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Compound of Interest

Compound Name: az12253801

Cat. No.: B1665891

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Essential Safety and Handling Guide for AZ12253801

Disclaimer: No specific Safety Data Sheet (SDS) for a compound identified as "**AZ12253801**" is publicly available. The information provided below is based on the inferred chemical identity of N-[(1S,5R)-8-[(2S)-2-hydroxy-3-[methyl(methylsulfonyl)amino]propyl]-8-azabicyclo[3.2.1]octan-3-yl]-2-oxo-1-propan-2-ylquinoline-3-carboxamide (PubChem CID: 70695323) and general laboratory safety principles for handling novel, complex organic compounds. This guidance is for informational purposes only and should be supplemented by a thorough risk assessment conducted by qualified safety professionals.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **AZ12253801**. It includes operational and disposal plans, offering procedural, step-by-step guidance to directly address key operational questions.

Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, a cautious approach is mandatory. The following PPE is recommended as a minimum standard when handling **AZ12253801** in solid (powder) or solution form.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1.
Hand Protection	Disposable Gloves	Nitrile or neoprene gloves. Change frequently and when contaminated.
Body Protection	Laboratory Coat	Standard laboratory coat. Consider a chemically resistant apron for larger quantities.
Respiratory Protection	Respirator	For handling powders outside of a ventilated enclosure, a NIOSH-approved N95 or higher-rated respirator is recommended.

Always work within a certified chemical fume hood or other ventilated enclosure when handling the solid form of the compound to minimize inhalation exposure.

Emergency Procedures

Emergency Situation	Procedure
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	For small spills of solid, carefully sweep up and place in a sealed container for disposal. For solutions, absorb with an inert material and place in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.

- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

All waste containing **AZ12253801** should be treated as hazardous chemical waste.

- Waste Collection:
 - Collect all solid and liquid waste in designated, sealed, and properly labeled containers.
 - Do not mix with other waste streams unless compatibility is known.
- Labeling:
 - Clearly label waste containers with "Hazardous Waste" and the full chemical name: "N-[(1S,5R)-8-[(2S)-2-hydroxy-3-[methyl(methylsulfonyl)amino]propyl]-8-azabicyclo[3.2.1]octan-3-yl]-2-oxo-1-propan-2-ylquinoline-3-carboxamide".
- Disposal:
 - Dispose of waste through a licensed hazardous waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocol: Preparation of a Stock Solution

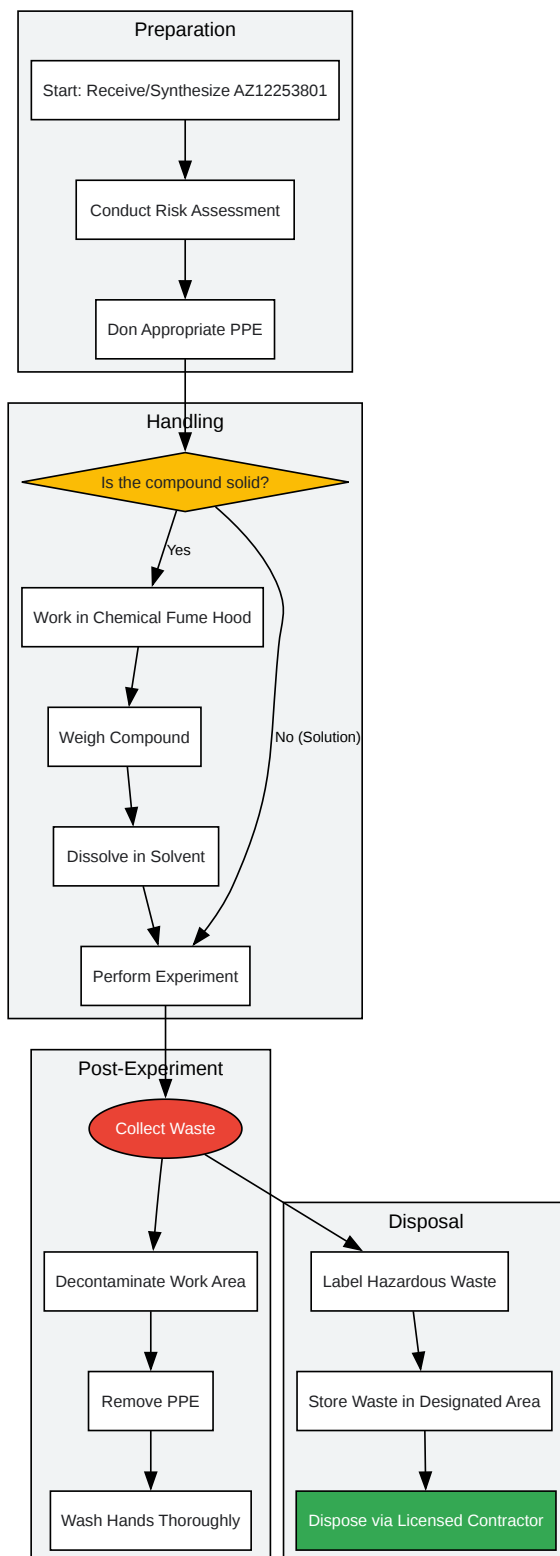
This protocol outlines the steps for preparing a 10 mM stock solution of **AZ12253801** in DMSO.

- Pre-Weighing Preparation:
 - Don appropriate PPE (lab coat, safety goggles, nitrile gloves).
 - Perform all powder handling within a chemical fume hood.
 - Use an analytical balance to accurately weigh the desired amount of **AZ12253801**. The molecular weight is approximately 532.7 g/mol . For 1 mL of a 10 mM solution, 5.33 mg is required.
- Solubilization:
 - Transfer the weighed compound to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO to the tube.
 - Vortex or sonicate the solution until the compound is fully dissolved.
- Storage:
 - Store the stock solution at -20°C or -80°C for long-term stability.
 - Aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles.

Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety protocols for handling **AZ12253801**.

AZ12253801 Handling and Safety Workflow



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Caption: Workflow for safe handling and disposal of **AZ12253801**.

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